

Go 6983 solubility issues in aqueous buffers

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Compound of Interest

Compound Name: Go 6983

Cat. No.: B1684112

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Go 6983 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address solubility issues of **Go 6983** in aqueous buffers for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Go 6983** and what is its mechanism of action?

Go 6983 is a potent and broad-spectrum inhibitor of Protein Kinase C (PKC) isoforms.^{[1][2]} It exhibits high inhibitory activity against conventional and novel PKC isoforms, including PKC α , PKC β , PKC γ , and PKC δ , with IC₅₀ values in the low nanomolar range.^{[3][4][5]} It is less potent against PKC ζ and is considered inactive against PKC μ (also known as PKD1).^[3] The inhibitor targets the ATP-binding site of the PKC enzymes.^[3]

Q2: What are the primary solvents for dissolving **Go 6983**?

Go 6983 is soluble in dimethyl sulfoxide (DMSO).^{[2][6][7]} It is considered insoluble in water and ethanol.^[3] For optimal results, it is recommended to use fresh, anhydrous DMSO, as moisture-absorbing DMSO can reduce the compound's solubility.^[3]

Q3: How should I prepare a stock solution of **Go 6983**?

To prepare a stock solution, dissolve **Go 6983** powder in high-quality, anhydrous DMSO.^[3] Various suppliers indicate solubility in DMSO up to 50 mM or even higher concentrations like

100 mg/mL (approximately 226 mM).[1][4] To aid dissolution, techniques such as vortexing, ultrasound, or gentle warming (e.g., to 60°C) can be employed.[3][4]

Q4: How should I store **Go 6983** powder and its stock solutions?

- Powder: The solid compound should be stored desiccated at -20°C for long-term stability (up to 3 years).[4][8]
- Stock Solutions: Aliquot the DMSO stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[3] These aliquots should be stored at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6-12 months).[2][3][4]

Q5: My **Go 6983** precipitated when I diluted the DMSO stock into my aqueous buffer. Why did this happen?

This is a common issue due to the low aqueous solubility of **Go 6983**. [3][8] When a concentrated DMSO stock is diluted into an aqueous medium (e.g., cell culture media, PBS), the compound can crash out of solution if its concentration exceeds its solubility limit in the final aqueous environment. The final concentration of DMSO in the aqueous solution is also a critical factor.

Solubility Data

The solubility of **Go 6983** varies between suppliers and batches. The following table summarizes the available quantitative data.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	22.12	50	Common reported maximum concentration. [1] [2]
DMSO	≥ 34	≥ 76.83	Saturation unknown. [8]
DMSO	89	201.12	Use fresh, anhydrous DMSO. [3]
DMSO	100	225.98	May require ultrasonic and warming to 60°C. [4]
Water	Insoluble	Insoluble	[3]
Ethanol	Insoluble	Insoluble	[3]

Molecular Weight of **Go 6983** is 442.51 g/mol .[\[3\]](#)[\[4\]](#)[\[8\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Go 6983** Stock Solution in DMSO

- Weighing: Accurately weigh out 1 mg of **Go 6983** powder.
- Solvent Addition: Add 226 µL of fresh, anhydrous DMSO to the vial containing the powder.
- Dissolution: Vortex the solution thoroughly. If necessary, use a sonicator bath or warm the solution briefly at 37-60°C until the solid is completely dissolved.[\[4\]](#)
- Storage: Aliquot the stock solution into single-use tubes and store at -20°C or -80°C.[\[3\]](#)[\[4\]](#)

Protocol 2: Preparation of a 1 µM Working Solution in Aqueous Buffer

- **Intermediate Dilution (Optional but Recommended):** First, dilute your 10 mM DMSO stock solution to a lower concentration (e.g., 100 μ M) in your final aqueous buffer or cell culture medium.
- **Final Dilution:** Perform a serial dilution from the stock or intermediate solution into the final volume of pre-warmed (37°C) aqueous buffer. For example, to make 1 mL of 1 μ M solution from a 10 mM stock, you would perform a 1:10,000 dilution. This is best done in steps.
- **Mixing Technique:** Add the **Go 6983** stock solution dropwise to the aqueous buffer while vortexing or stirring gently to ensure rapid dispersal and minimize localized high concentrations that can lead to precipitation.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your experiment is low (typically $\leq 0.1\%$) to avoid solvent-induced artifacts. Always include a vehicle control (DMSO alone) in your experiments.
- **Usage:** Use the freshly prepared working solution immediately for optimal results.[\[2\]](#)[\[3\]](#)

Troubleshooting Guide

Issue: Precipitate observed in the vial of DMSO stock solution.

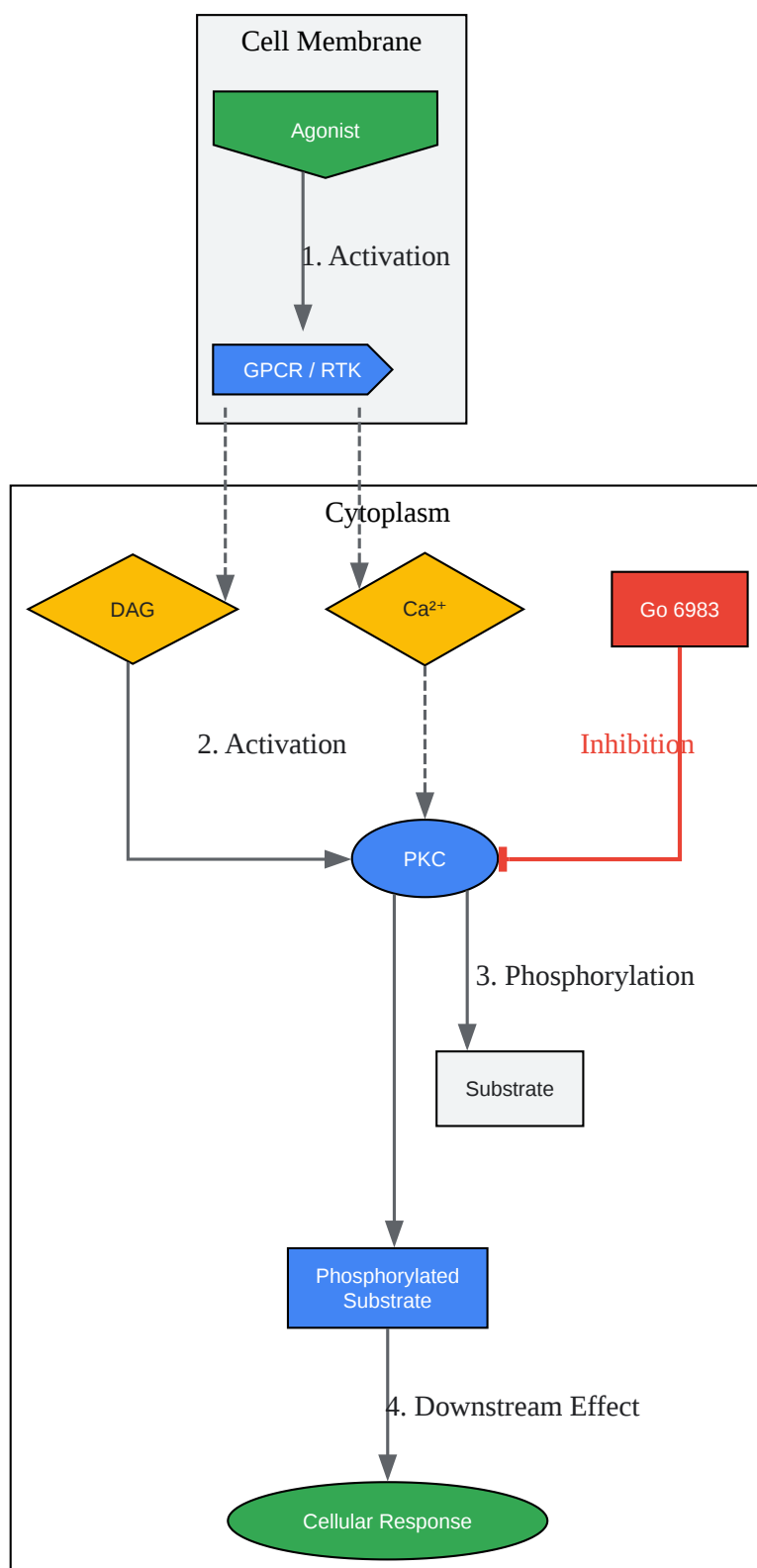
Possible Cause	Troubleshooting Step
Incomplete Dissolution	Warm the vial to 37°C and vortex vigorously. Use of a sonicator can also help.
Moisture Absorption	The DMSO used may have absorbed water, reducing solubility. Use fresh, anhydrous DMSO to prepare a new stock solution. [3]
Freeze-Thaw Cycles	The stock solution may have been subjected to multiple freeze-thaw cycles. Prepare fresh aliquots from a new stock and avoid repeated freezing and thawing. [3]

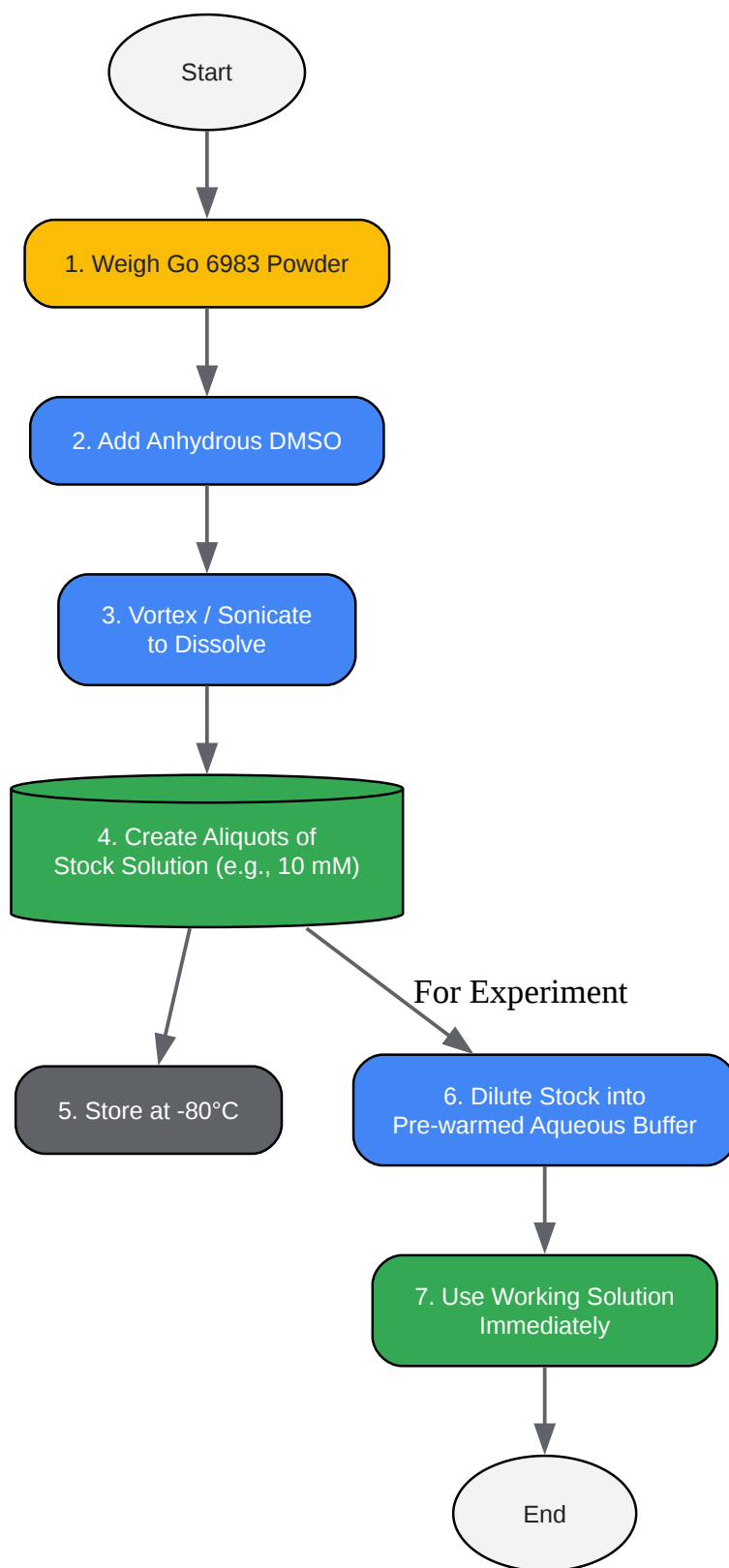
Issue: Precipitate forms immediately upon dilution into aqueous buffer/media.

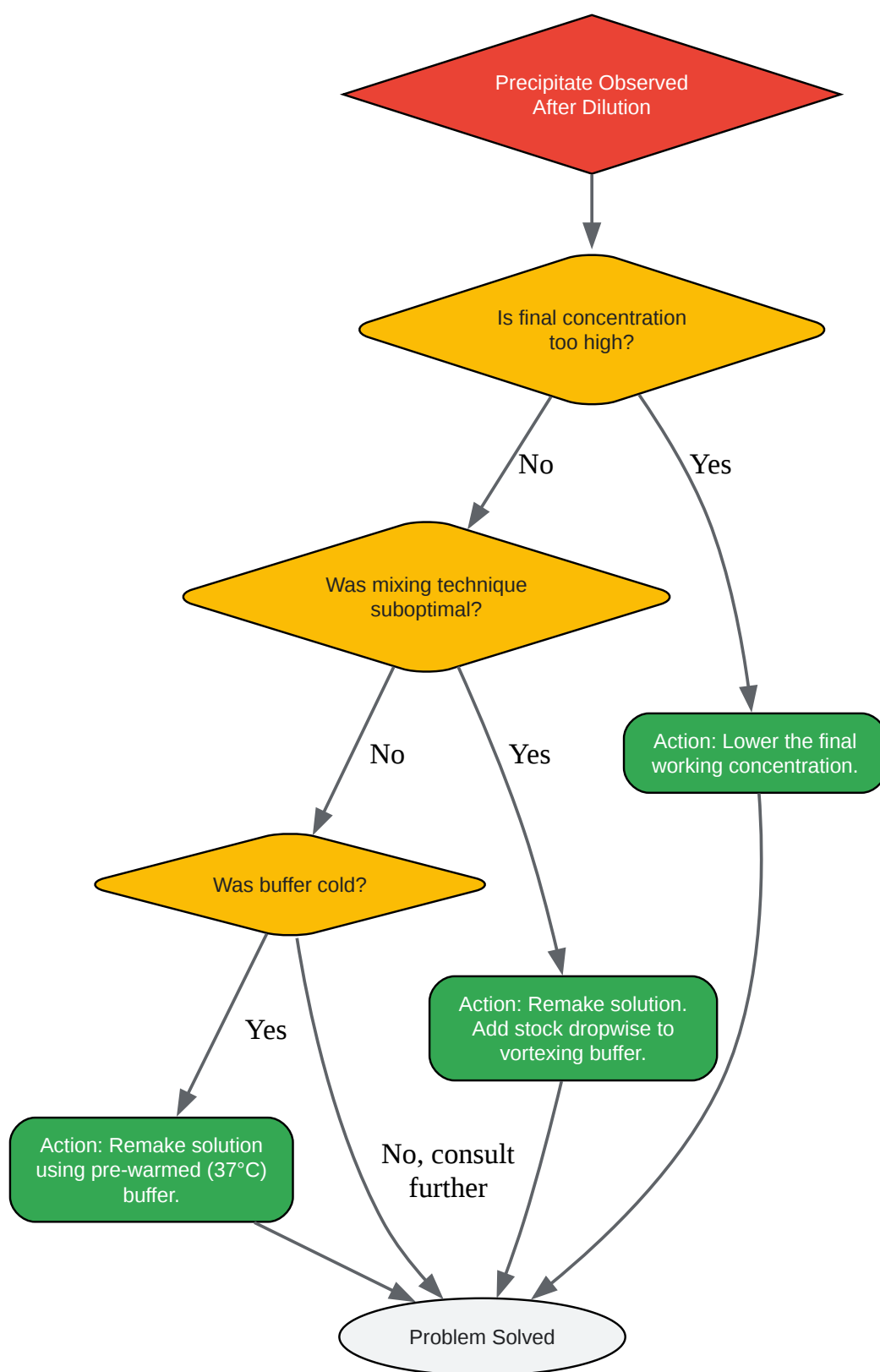
Possible Cause	Troubleshooting Step
Concentration Exceeds Aqueous Solubility	Lower the final working concentration of Go 6983.
Poor Mixing Technique	Add the DMSO stock drop-by-drop into the pre-warmed aqueous buffer while actively vortexing or stirring to facilitate rapid mixing.
Low Temperature of Buffer	Ensure your aqueous buffer or cell culture medium is pre-warmed to 37°C before adding the inhibitor.
High Final DMSO Concentration	While counterintuitive, a slightly higher (but still biologically acceptable) final DMSO concentration might help solubility. However, aim to keep it below 0.5%.

Visual Guides

Signaling Pathway Inhibition by Go 6983







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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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